Measuring the Magnetic Susceptibility of Cobalt(II) Complexes: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*hexaamminecobalt(II)*
CAS No.:	*15365-75-0*
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the accurate measurement of magnetic susceptibility in cobalt(II) complexes. Understanding the magnetic properties of these complexes is crucial for elucidating their electronic structure, spin state, and geometry, which are critical parameters in fields ranging from materials science to drug development.

Introduction to Magnetic Susceptibility of Cobalt(II) Complexes

Cobalt(II) is a d^7 metal ion, and its complexes can exist in several spin states and geometries, each with a characteristic magnetic moment. The most common configurations are high-spin octahedral (three unpaired electrons), low-spin octahedral (one unpaired electron), and high-spin tetrahedral (three unpaired electrons).[1] The effective magnetic moment (μ_eff) provides valuable insight into the number of unpaired electrons and the orbital contribution to the magnetic moment. High-spin octahedral Co(II) complexes typically exhibit μ_eff values in the

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range of 4.7–5.2 Bohr magnetons (B.M.), while tetrahedral complexes show values between 4.3–4.7 B.M.[2] Low-spin octahedral complexes have magnetic moments closer to the spin-only value for one unpaired electron (1.73 B.M.), often in the range of 1.9–2.5 B.M.[2]

The magnetic susceptibility (χ) of a substance is a measure of how it responds to an applied magnetic field. From the molar magnetic susceptibility (χ_M), the effective magnetic moment can be calculated. This guide details three common methods for determining magnetic susceptibility: the Evans method (NMR spectroscopy), the Gouy balance method, and Superconducting Quantum Interference Device (SQUID) magnetometry.

Key Methodologies for Measuring Magnetic Susceptibility

Evans Method (NMR Spectroscopy)

The Evans method is a solution-based technique that utilizes the shift in the resonance frequency of a reference compound in the presence of a paramagnetic species.[3] It is a widely accessible method due to the common availability of NMR spectrometers.[4]

- Sample Preparation:
  - Prepare a solution of the cobalt(II) complex of accurately known concentration in a suitable deuterated solvent.
  - Prepare a reference solution containing the same deuterated solvent and a small amount of an inert reference compound (e.g., tetramethylsilane, TMS, or the residual solvent peak).
  - Create the Evans method sample by placing a sealed capillary containing the reference solution inside the NMR tube containing the solution of the paramagnetic complex.[5]
- NMR Data Acquisition:
  - Acquire a ^{1}H NMR spectrum of the sample.
  - Ensure the spectral window is wide enough to observe the potentially broad and shifted peaks of the paramagnetic sample and the sharp peak of the reference in the capillary.

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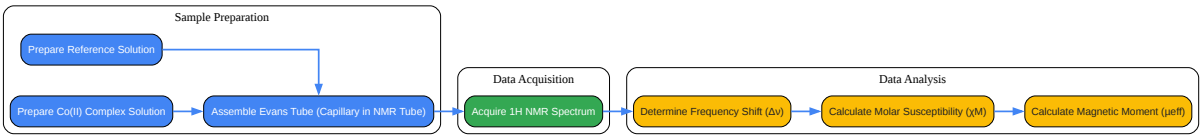
- Record the temperature at which the measurement is performed.

- Data Analysis:
  - Determine the frequency difference (Δν in Hz) between the reference peak in the paramagnetic solution and the reference peak in the capillary.[3]
  - Calculate the mass susceptibility (χ_g) and then the molar magnetic susceptibility (χ_M).



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Caption: Workflow for determining magnetic susceptibility using the Evans method.

Gouy Balance Method

The Gouy balance is a classical and straightforward method for measuring the magnetic susceptibility of solid samples.[6][7] It measures the apparent change in mass of a sample when it is placed in a magnetic field.[8]

- Instrument Setup and Calibration:
  - The apparatus consists of an analytical balance, an electromagnet, and a sample holder (Gouy tube).[9]
  - Suspend the empty Gouy tube from the balance so that its bottom is in the center of the magnetic field and the top is outside the field.

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- Measure the weight of the empty tube with the magnetic field off (W_empty,off) and on (W_empty,on).
- Fill the tube with a known calibrant (e.g., $HgCo(SCN)_4$ or $[Ni(en)_3]S_2O_3$) of known magnetic susceptibility.[6]
- Measure the weight of the tube with the calibrant, both with the field off (W_cal,off) and on (W_cal,on).[6]
- These measurements are used to determine the balance calibration constant.

- Sample Measurement:
  - Replace the calibrant with the powdered cobalt(II) complex, ensuring uniform packing to the same height as the calibrant.
  - Measure the weight of the tube with the sample, both with the field off (W_sample,off) and on (W_sample,on).
  - Record the temperature.
- Data Analysis:
  - The force exerted by the magnetic field is proportional to the change in weight (ΔW = W_on - W_off).
  - Using the data from the calibrant and the sample, the mass susceptibility (χ_g) of the sample can be calculated.

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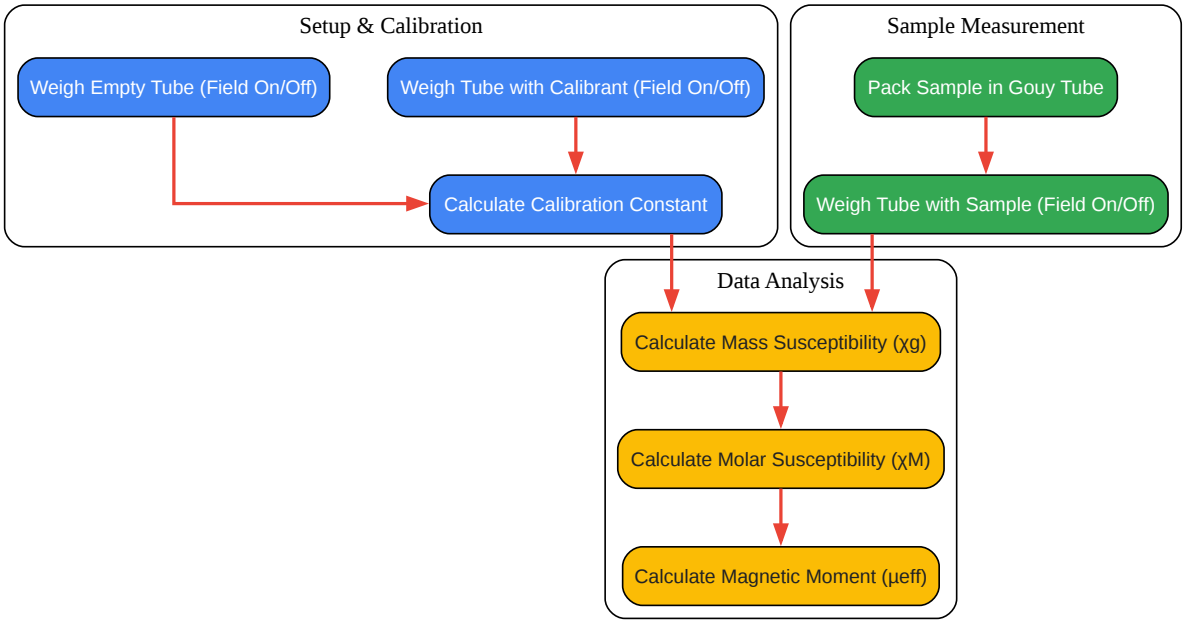

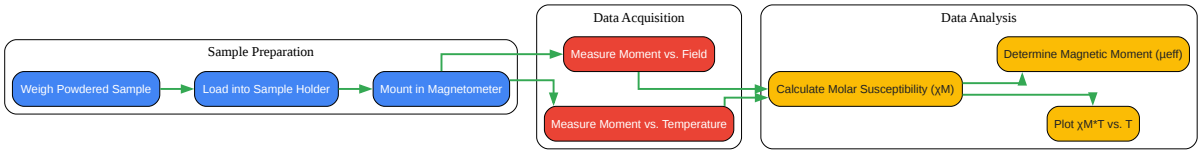

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- To cite this document: BenchChem. [Measuring the Magnetic Susceptibility of Cobalt(II) Complexes: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105768/docs#measuring-the-magnetic-susceptibility-of-cobalt-ii-complexes-application-notes-and-protocols]

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